

An In-depth Technical Guide to the Safe Handling of Trifluoromethyltrimethylsilane (TMSCF3)

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Compound of Interest

Compound Name: (Trifluoromethyl)trimethylsilane

Cat. No.: B129416

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Trifluoromethyltrimethylsilane (TMSCF3), commonly known as the Ruppert-Prakash reagent, is a versatile and widely used reagent for the introduction of the trifluoromethyl group into organic molecules.^{[1][2]} Its utility in the synthesis of pharmaceuticals and agrochemicals is significant due to the beneficial properties conferred by the trifluoromethyl group, such as enhanced metabolic stability and lipophilicity.^{[3][4]} However, TMSCF3 is a reactive and hazardous chemical that necessitates strict adherence to safety and handling protocols. This guide provides in-depth technical information on its properties, hazards, and detailed procedures for its safe handling, storage, and disposal.

Properties and Hazards of TMSCF3

TMSCF3 is a volatile, colorless liquid that is highly flammable and reacts with water.^{[4][5]} Understanding its physicochemical properties is crucial for safe handling.

Table 1: Physicochemical Properties of TMSCF3

Property	Value	Reference(s)
Chemical Formula	C4H9F3Si	[1]
Molar Mass	142.196 g/mol	[1]
Appearance	Colorless liquid	[1]
Density	0.962 g/mL at 20 °C	[6][7]
Boiling Point	54-55 °C	[1][6]
Solubility	Soluble in THF, ether, CH2Cl2, alcohol, and hydrocarbons. Reacts with water.	[6]

The primary hazards associated with TMSCF3 are summarized by its GHS classifications. It is crucial to be aware of these hazards before handling the reagent.

Table 2: GHS Hazard Classifications for TMSCF3

Hazard Class	Hazard Statement	Reference(s)
Flammable Liquids	Category 2 (H225: Highly flammable liquid and vapor)	[8]
Substances which, in contact with water, emit flammable gases	Category 2 (H261: In contact with water, releases flammable gas)	[8]
Acute Toxicity, Oral	Category 4 (H302: Harmful if swallowed)	[5]
Skin Corrosion/Irritation	Category 2 (H315: Causes skin irritation)	[5]
Serious Eye Damage/Eye Irritation	Category 2A (H319: Causes serious eye irritation)	[5]
Specific target organ toxicity, single exposure	Category 3 (H335: May cause respiratory irritation)	[5]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling TMSCF3 to prevent exposure. The selection of PPE should be based on a thorough risk assessment of the specific procedure being performed.

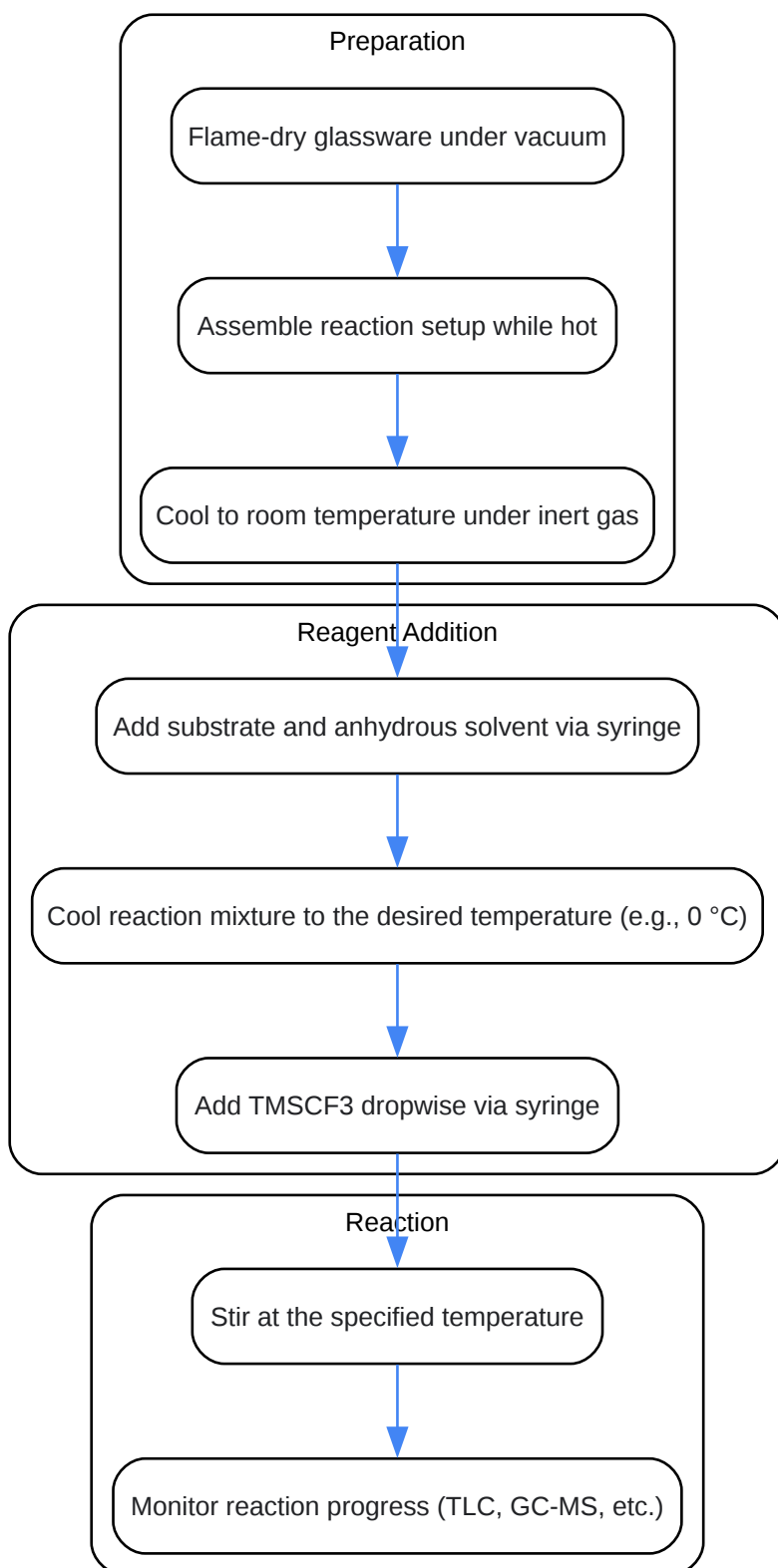
Table 3: Recommended Personal Protective Equipment for Handling TMSCF3

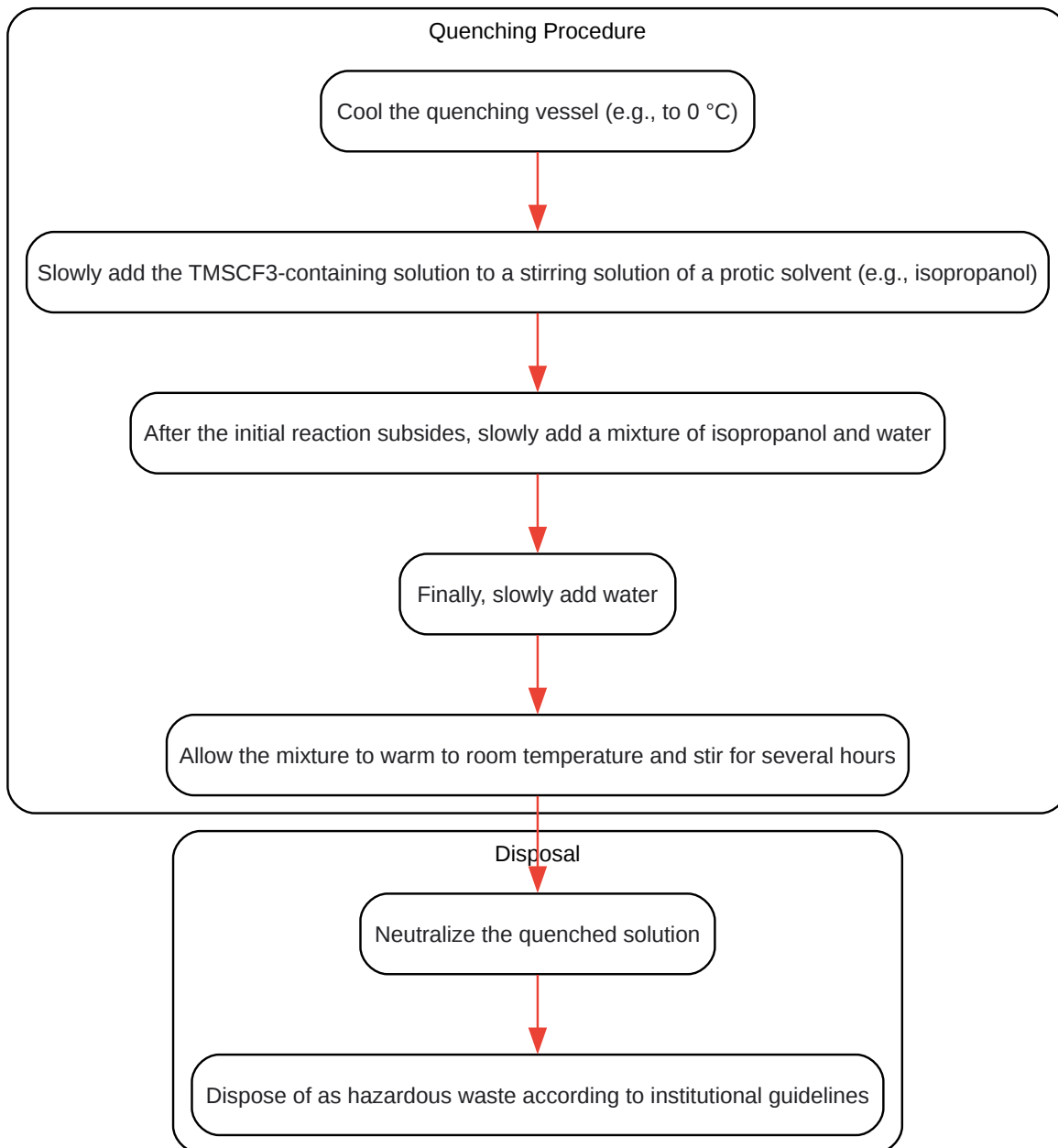
PPE Category	Specification	Rationale and References
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and vapors that can cause severe eye irritation. [9] [10]
Hand Protection	Double-gloving with nitrile gloves is suitable for incidental contact. For prolonged handling or direct contact, consider thicker, chemical-resistant gloves such as butyl rubber.	Nitrile gloves offer good resistance to many chemicals, but prolonged exposure can lead to degradation. Butyl gloves provide excellent protection against a wide variety of reactive chemicals. [11] Always consult a glove compatibility chart. [12] [13] [14]
Body Protection	A flame-resistant laboratory coat worn over clothing made of natural fibers (e.g., cotton). A chemical-resistant apron may be necessary for larger quantities.	Provides protection against splashes and potential flash fires. Synthetic clothing should be avoided as it can melt and adhere to the skin in a fire. [6]
Respiratory Protection	Work should be conducted in a certified chemical fume hood. For situations with a risk of aerosol generation or inadequate ventilation, a respirator with an organic vapor cartridge is recommended.	An organic vapor cartridge (black color-coded) is suitable for filtering out volatile organic compounds like TMSCF3. [2] [15] A P100 particulate filter may be added if there is a risk of aerosol formation.

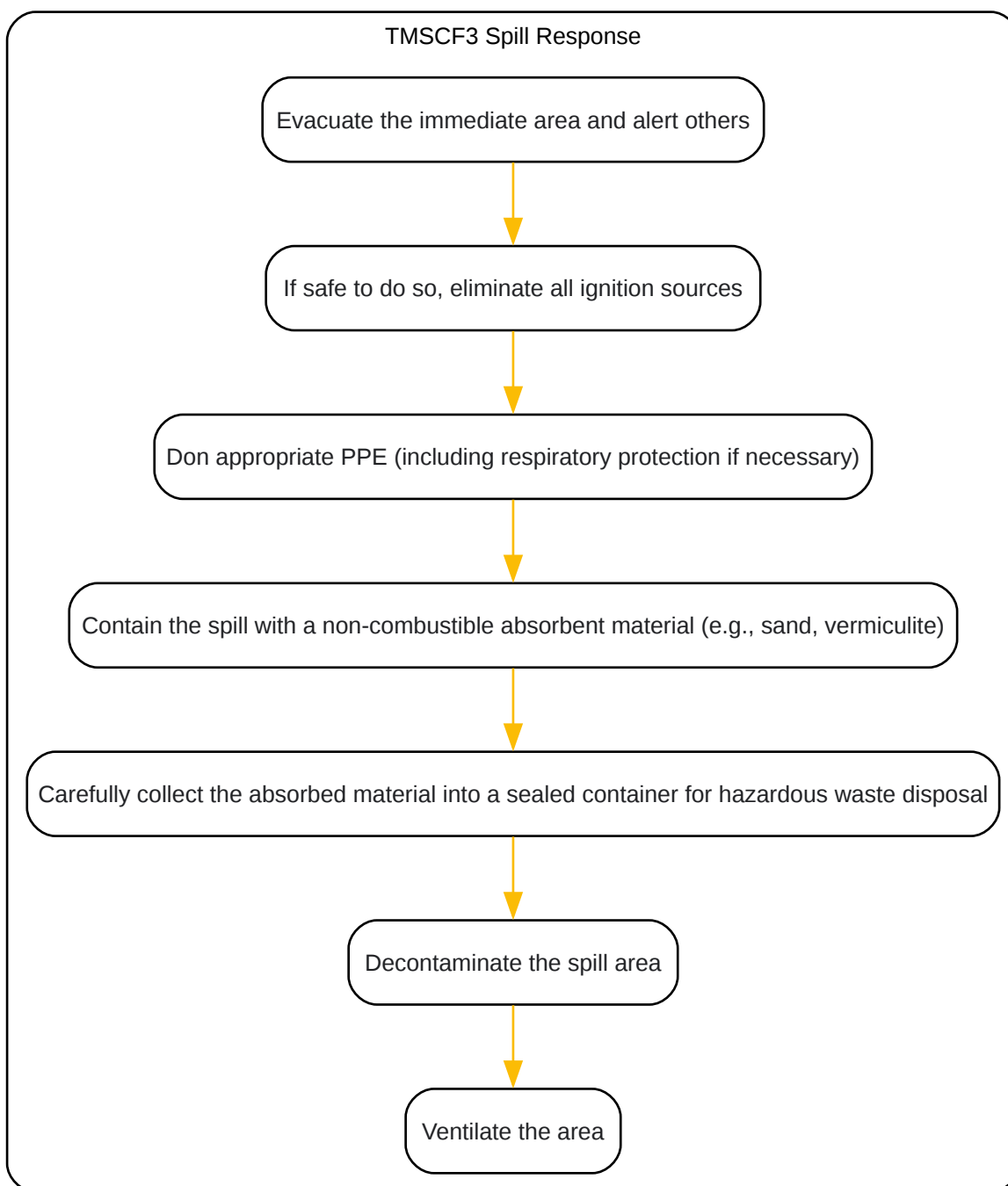
Detailed Experimental Protocols

Due to its reactivity with air and moisture, TMSF3 must be handled under an inert atmosphere (e.g., nitrogen or argon).^[6] The following protocols outline the general procedures for setting up, running, and quenching a reaction involving TMSF3.

General Reaction Setup







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